

Technical Guide: Thermo Scientific Safety Data Sheet for Ethyl 2-bromoisobutyrate

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Compound of Interest

Compound Name: Ethyl 2-bromoisobutyrate

Cat. No.: B052115

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed summary of the safety and handling information for **Ethyl 2-bromoisobutyrate**, based on the Thermo Scientific Safety Data Sheet (SDS). The information is presented in a structured format to facilitate easy access and comparison for laboratory and research professionals.

Disclaimer: This document is a summary and interpretation of information found in publicly available Safety Data Sheets. It is not a substitute for the original SDS provided by the manufacturer. Always refer to the most current SDS from Thermo Scientific for complete and up-to-date safety information before handling this chemical.

Core Quantitative Data

The following tables summarize the key quantitative data extracted from the Thermo Scientific Safety Data Sheet for **Ethyl 2-bromoisobutyrate**.

Table 1: Chemical Identification

Identifier	Value
Product Name	Ethyl 2-bromoisobutyrate
Synonyms	Ethyl 2-bromo-2-methylpropionate
CAS Number	600-00-0[1]
Molecular Formula	C6H11BrO2[2]
Molecular Weight	195.06 g/mol [3]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless to yellow liquid[4]
Odor	Aromatic[1][2]
Boiling Point	161 - 163 °C / 321.8 - 325.4 °F @ 11 mmHg[1]
Flash Point	60 °C / 140 °F[1]
Specific Gravity	1.329[3]
Solubility	Insoluble in water; Soluble in alcohol and ether. [5]
Refractive Index	1.4425-1.4465 @ 20°C[4]

Table 3: Toxicological Information

Endpoint	Result	Species
Acute Oral Toxicity (LD50)	>= 2000 mg/kg	Rat[2]

Table 4: Ecological Information

Parameter	Result
Toxicity to fish	No data available[6]
Toxicity to daphnia and other aquatic invertebrates	No data available[6]
Toxicity to algae	No data available[6]
Persistence and degradability	No data available[6]
Bioaccumulative potential	No data available[6]
Mobility in soil	No data available[6]

Experimental Protocols

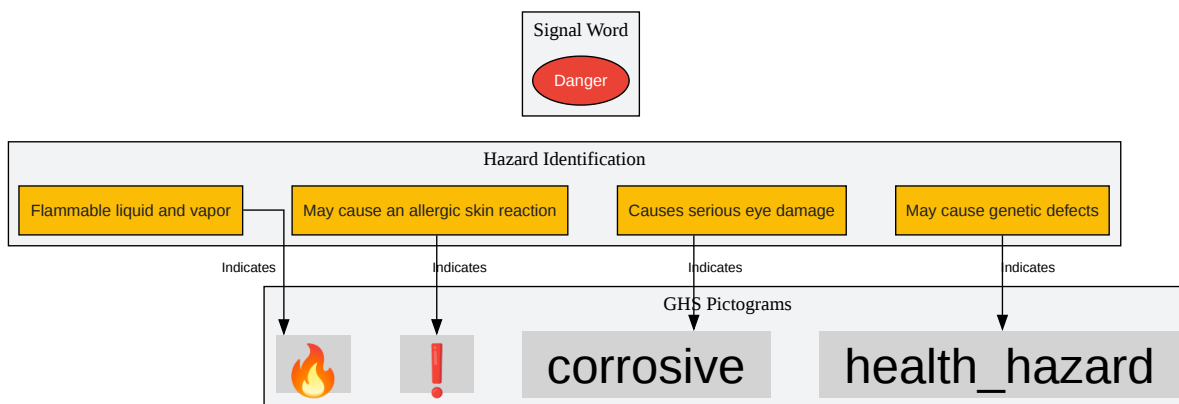
Safety Data Sheets are regulatory documents designed to provide guidance on the safe handling of a substance. They summarize the results of various studies but do not contain detailed experimental protocols for toxicological or ecological testing. Therefore, specific methodologies for the cited data (e.g., the LD50 study) are not available within the SDS. For detailed experimental designs, researchers should consult original research publications or toxicological databases.

Signaling Pathways

Information regarding the effect of **Ethyl 2-bromoisobutyrate** on biological signaling pathways is outside the scope of a Safety Data Sheet. Such information would be found in specialized pharmacology or toxicology research literature.

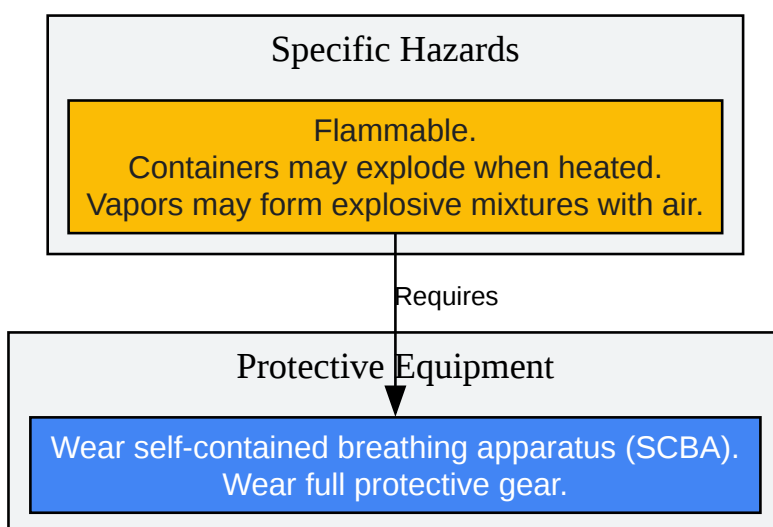
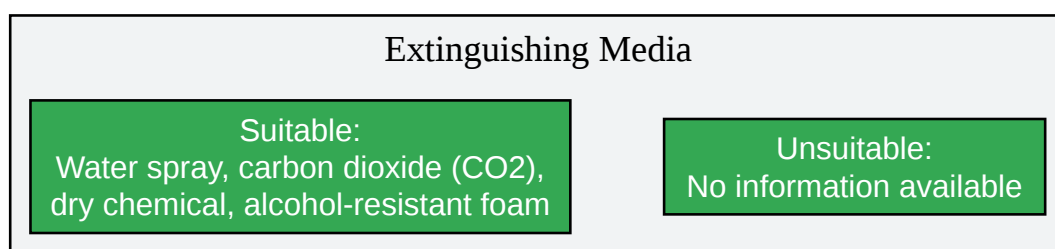
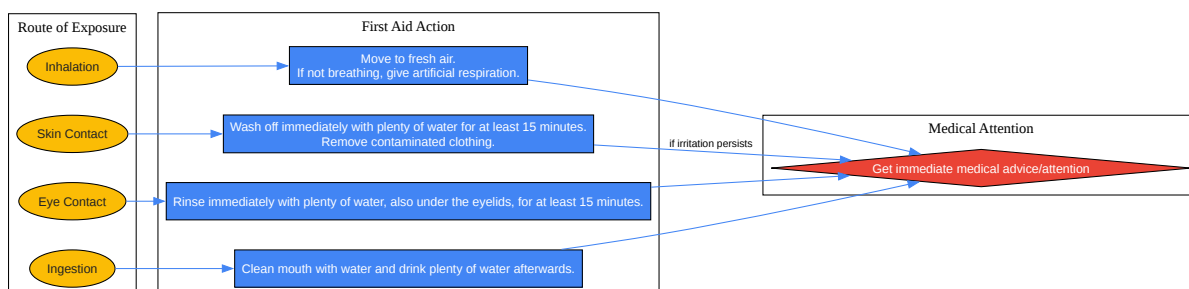
Visualized Workflows and Logical Relationships

The following diagrams illustrate the logical workflows for hazard identification and response as outlined in the Thermo Scientific SDS.



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Caption: Hazard identification workflow for **Ethyl 2-bromoisobutyrate**.



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